

# 2-Fluoro-3-methylbenzyl bromide molecular weight and formula

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## Compound of Interest

Compound Name: 2-Fluoro-3-methylbenzyl bromide

Cat. No.: B118397

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## An In-Depth Technical Guide to 2-Fluoro-3-methylbenzyl Bromide

This guide provides essential physicochemical data for **2-Fluoro-3-methylbenzyl bromide**, a key reagent in various organic synthesis applications. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

## Physicochemical Properties

The fundamental molecular properties of **2-Fluoro-3-methylbenzyl bromide** have been determined and are summarized below.

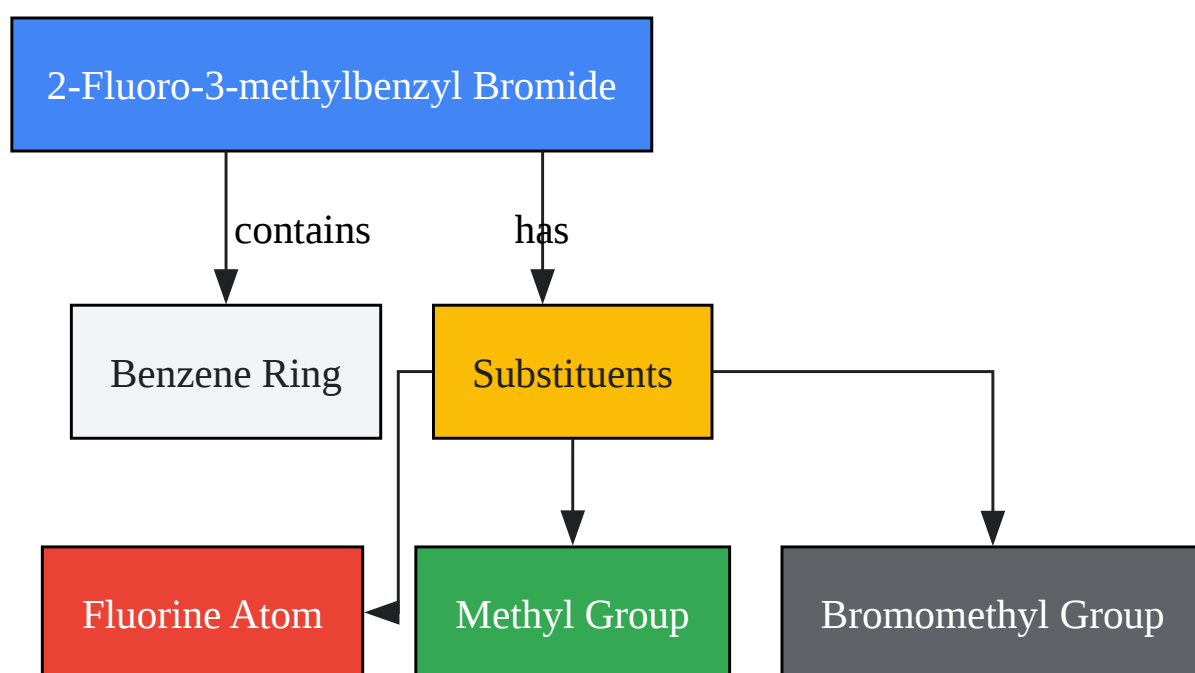
Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrF	[1][2]
Molecular Weight	203.052 g/mol	[1]
IUPAC Name	1-(bromomethyl)-2-fluoro-3-methylbenzene	[2]
CAS Registry Number	151412-12-3	[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **2-Fluoro-3-methylbenzyl bromide** can be found in specialized organic chemistry literature. The primary application of this compound is as an alkylating agent in the synthesis of more complex molecules. Methodologies for its use will vary depending on the specific reaction and substrate.

## Molecular Structure and Connectivity

The structural arrangement of **2-Fluoro-3-methylbenzyl bromide** is a key determinant of its reactivity. The molecule consists of a central benzene ring substituted with a fluorine atom, a methyl group, and a bromomethyl group. The relative positions of these substituents are critical to its chemical behavior.



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Caption: Logical diagram of the molecular components of **2-Fluoro-3-methylbenzyl bromide**.

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## References

- 1. 2-Fluoro-3-methylbenzyl bromide [webbook.nist.gov]
- 2. 2-Fluoro-3-methylbenzyl bromide, 97% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
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